

# Essential Safety and Disposal Procedures for SARS-CoV-2 Mpro-IN-35

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SARS-CoV-2 Mpro-IN-35

Cat. No.: B15568737

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Disclaimer: This document provides a general framework for the safe handling and disposal of the research chemical **SARS-CoV-2 Mpro-IN-35**. Specific disposal procedures are not publicly available for this compound. Researchers must always consult the Safety Data Sheet (SDS) provided by the manufacturer and adhere to their institution's Environmental Health and Safety (EHS) guidelines. The following procedures are based on best practices for the management of potentially hazardous laboratory chemicals.

## Immediate Safety and Handling

Before beginning any work with **SARS-CoV-2 Mpro-IN-35**, it is imperative to understand its potential hazards. As a small molecule inhibitor used in research, it should be handled with care to minimize exposure.

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear safety glasses or goggles.
- **Hand Protection:** Use chemical-resistant gloves (e.g., nitrile).
- **Body Protection:** Wear a standard laboratory coat.
- **Respiratory Protection:** If handling the compound as a powder or creating aerosols, work within a certified chemical fume hood to prevent inhalation.

## Quantitative Data Summary

The specific quantitative data for **SARS-CoV-2 Mpro-IN-35** must be obtained from the manufacturer-provided Safety Data Sheet (SDS). Use the table below to summarize critical information from the SDS for quick reference.

Parameter	Information from SDS (To be completed by user)	Source Document
Physical State	SDS Section 9	SDS Section 2
Hazard Classification	(e.g., Toxic, Flammable, Corrosive)	
LD50 (Oral, Rat)	SDS Section 11	
Storage Temperature	SDS Section 7	
Specific Incompatibilities	SDS Section 10	
Flash Point	SDS Section 9	
Required PPE	SDS Section 8	

## Step-by-Step Disposal Protocol

The proper disposal of **SARS-CoV-2 Mpro-IN-35** is a critical aspect of laboratory safety and environmental responsibility. Adherence to the following step-by-step protocol is essential.

### Step 1: Waste Identification and Segregation

- Identify as Hazardous Waste: Unless the SDS explicitly states otherwise, treat **SARS-CoV-2 Mpro-IN-35** and any materials contaminated with it as hazardous chemical waste.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Segregate Waste Streams: Properly segregate all waste containing the inhibitor. Do not mix this waste with other incompatible waste streams.[\[4\]](#)[\[5\]](#)[\[6\]](#)
  - Solid Waste: Collect unused or expired solid compounds and any contaminated disposable materials (e.g., pipette tips, vials, gloves, bench paper) in a designated, leak-proof hazardous waste container.[\[7\]](#)

- Liquid Waste: Collect solutions containing the inhibitor in a separate, compatible, and leak-proof liquid hazardous waste container. Do not dispose of solutions down the drain.[4][8]
- Sharps Waste: Needles, scalpels, or other contaminated sharps must be placed in a designated sharps container.[3][9]

## Step 2: Waste Container Management

- Select Appropriate Containers: Use containers that are chemically compatible with the waste. Ensure containers are in good condition and have secure, tight-fitting lids.[1][4][7]
- Proper Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name(s) of the contents (i.e., "**SARS-CoV-2 Mpro-IN-35**" and any solvents), the approximate concentration or percentage of each component, and the date when waste was first added (accumulation start date).[3][7]
- Keep Containers Closed: Waste containers must remain sealed except when adding waste.[4][5][8]

## Step 3: On-Site Accumulation

- Designate a Satellite Accumulation Area (SAA): Store waste containers in a designated SAA within the laboratory, at or near the point of generation. This area should be under the control of the laboratory personnel.[4][10]
- Use Secondary Containment: Place liquid waste containers in a secondary container (such as a plastic tub) to contain any potential leaks or spills.[4][5]
- Adhere to Accumulation Limits: Do not accumulate more than 55 gallons of hazardous waste or 1 quart of acutely hazardous waste (P-listed) in an SAA.[7][10] Once a container is full, it must be dated and prepared for pickup.[4][8]

## Step 4: Decontamination Procedures

- Equipment Decontamination: Surfaces and non-disposable equipment that have come into contact with **SARS-CoV-2 Mpro-IN-35** must be decontaminated.[11][12]

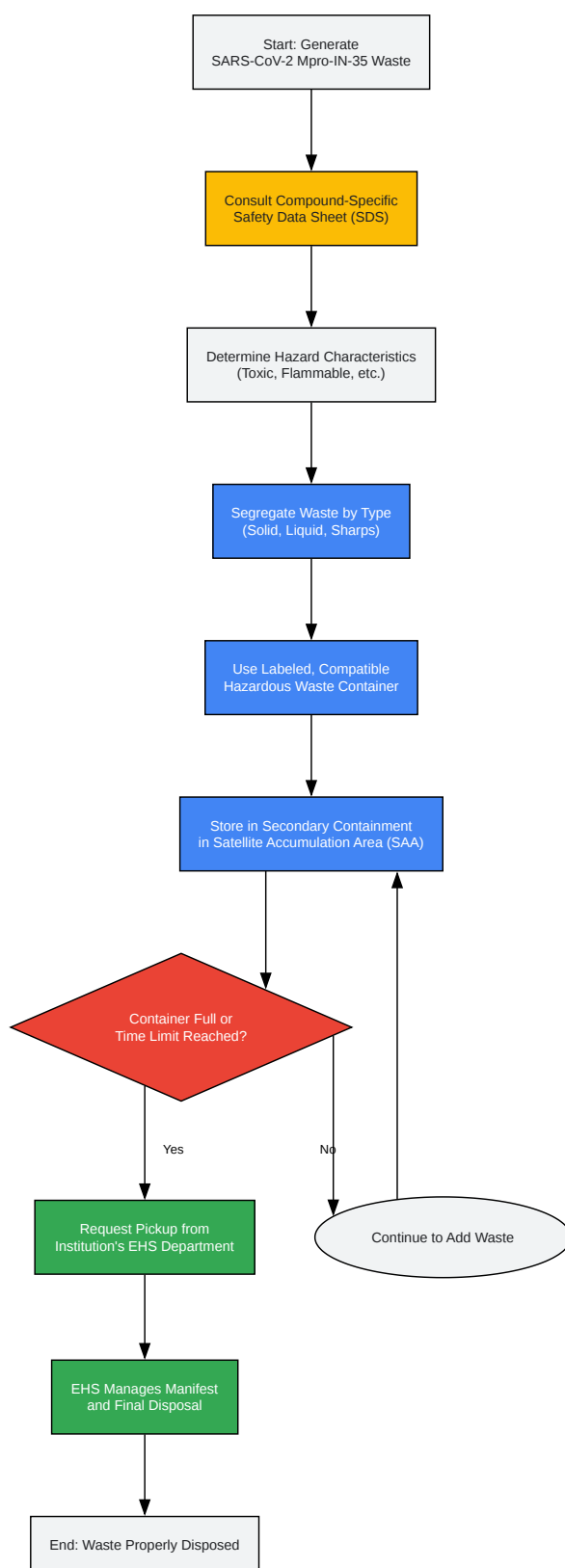
- The most common method is to wipe down surfaces with soap and water.[11] For highly toxic chemicals, a solvent that the material is soluble in should be used for the initial cleaning.[11]
- All cleaning materials (e.g., towels, wipes) used for decontamination must be disposed of as solid hazardous waste.[11]
- Empty Container Disposal:
  - A container that held a hazardous chemical is considered "empty" only when all contents have been removed by standard practices.[13]
  - For containers of highly toxic chemicals, the first three rinses must be collected and disposed of as hazardous waste.[5] For other hazardous chemicals, the first rinse must be collected as hazardous waste.[5][13]
  - After proper rinsing, deface or remove the original label before disposing of the container as non-hazardous trash or recycling, in accordance with institutional policy.[5][8]

## Step 5: Final Disposal and Waste Pickup

- Arrange for Pickup: Once a waste container is full or has reached its accumulation time limit, arrange for its disposal through your institution's EHS department.[7][8]
- Complete Hazardous Waste Manifest: Your EHS department will handle the completion of the Uniform Hazardous Waste Manifest, a tracking document required by the Environmental Protection Agency (EPA).[14][15] This document tracks the waste from your laboratory to its final disposal facility.[15] Be prepared to provide accurate information about the waste's composition and quantity.[16][17]
- Never Use Improper Disposal Methods:
  - Do Not dispose of **SARS-CoV-2 Mpro-IN-35** in the regular trash.[1]
  - Do Not discharge to the sewer via sink drains.[8]
  - Do Not allow the chemical to evaporate in a fume hood as a method of disposal.[8]

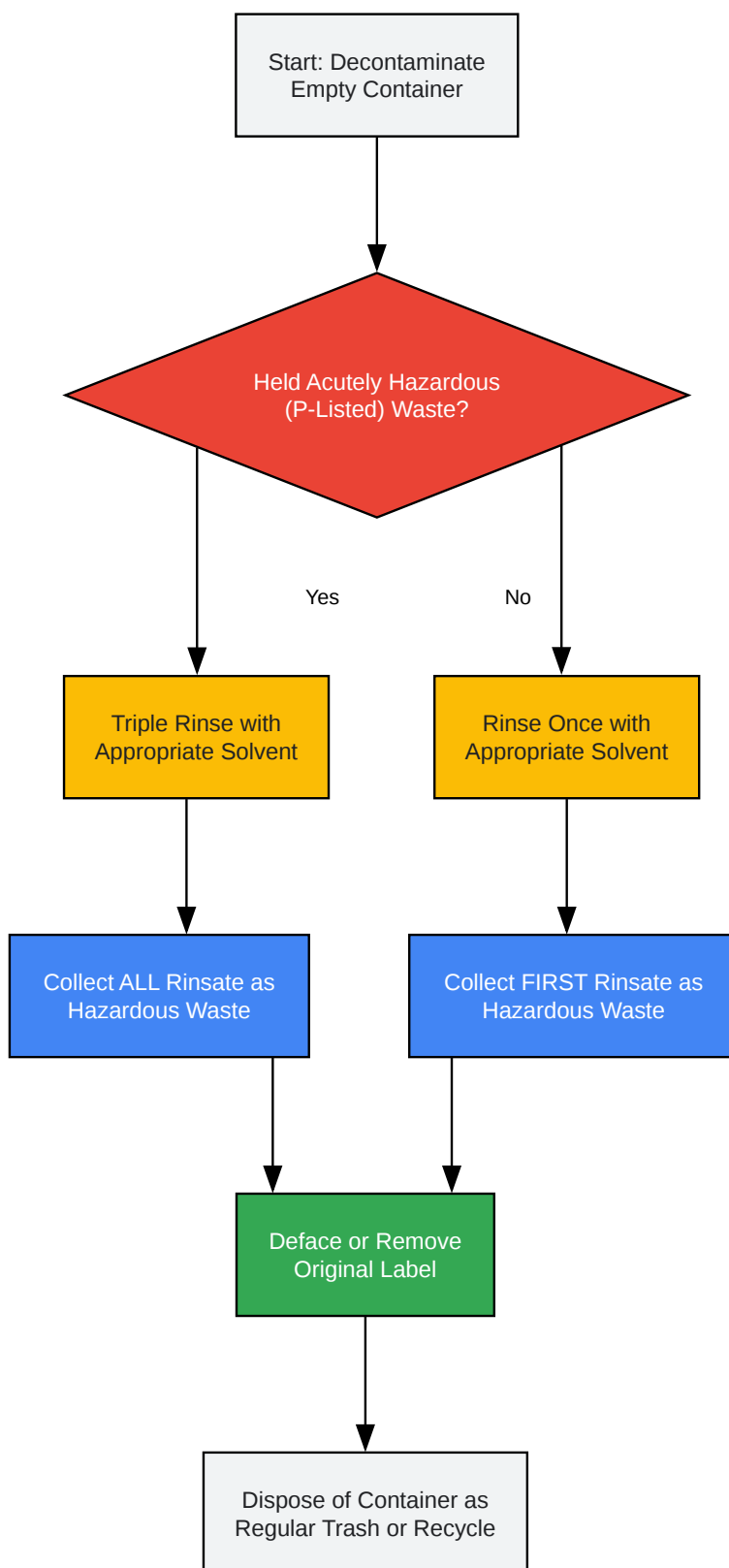
## Mandatory Visualizations

The diagrams below illustrate key workflows for the safe management and disposal of **SARS-CoV-2 Mpro-IN-35**.



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Caption: Logical workflow for the safe disposal of **SARS-CoV-2 Mpro-IN-35**.



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Caption: Decision process for decontaminating empty chemical containers.

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